

Essential Safety and Logistical Information for Handling Dipyridamole-d16

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Compound of Interest

Compound Name: Dipyridamole-d16

Cat. No.: B10820675

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dipyridamole-d16**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Dipyridamole and its deuterated analogue, **Dipyridamole-d16**, are classified as hazardous substances.^{[1][2]} The primary routes of exposure are inhalation, skin contact, and eye contact.^{[1][3]} The substance is irritating to the eyes, respiratory system, and skin.^[2] Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Standard/Specification
Hand Protection	Chemically resistant, powder-free gloves (e.g., nitrile rubber).[4]	American Society for Testing and Materials (ASTM) D6978 compliant chemotherapy gloves are recommended.[5]
Double gloving is advised.[4] [5]	Change gloves every 30 minutes or immediately if contaminated.[5]	
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[6]	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
A face shield may be necessary for splash protection.[4]		
Skin and Body Protection	Disposable gown that opens in the back, is long-sleeved, and has closed elastic or knit cuffs.[5][8]	Polypropylene gowns are a suitable option.[5]
Protective shoe covers.[1]	Two pairs of shoe covers should be worn when compounding.[5]	
Respiratory Protection	An N95 surgical respirator mask is required for handling powders to protect against airborne particles.[5]	A surgical mask is not sufficient.[5]

Quantitative Toxicity Data

The following table summarizes the acute toxicity data for Dipyrnidamole. This data should be considered relevant for **Dipyrnidamole-d16** in the absence of specific data for the deuterated compound.

Route of Administration	Test Species	Dose
Oral (LD50)	Rat	8400 mg/kg[3]
Oral (LD50)	Mouse	2150 mg/kg[3]
Intraperitoneal (LD50)	Mouse	150 mg/kg
Subcutaneous (LD50)	Rat	1650 mg/kg
Intravenous (LD50)	Rat	195 mg/kg[1]
Oral (LDLo)	Human	1.429 mg/kg[1]

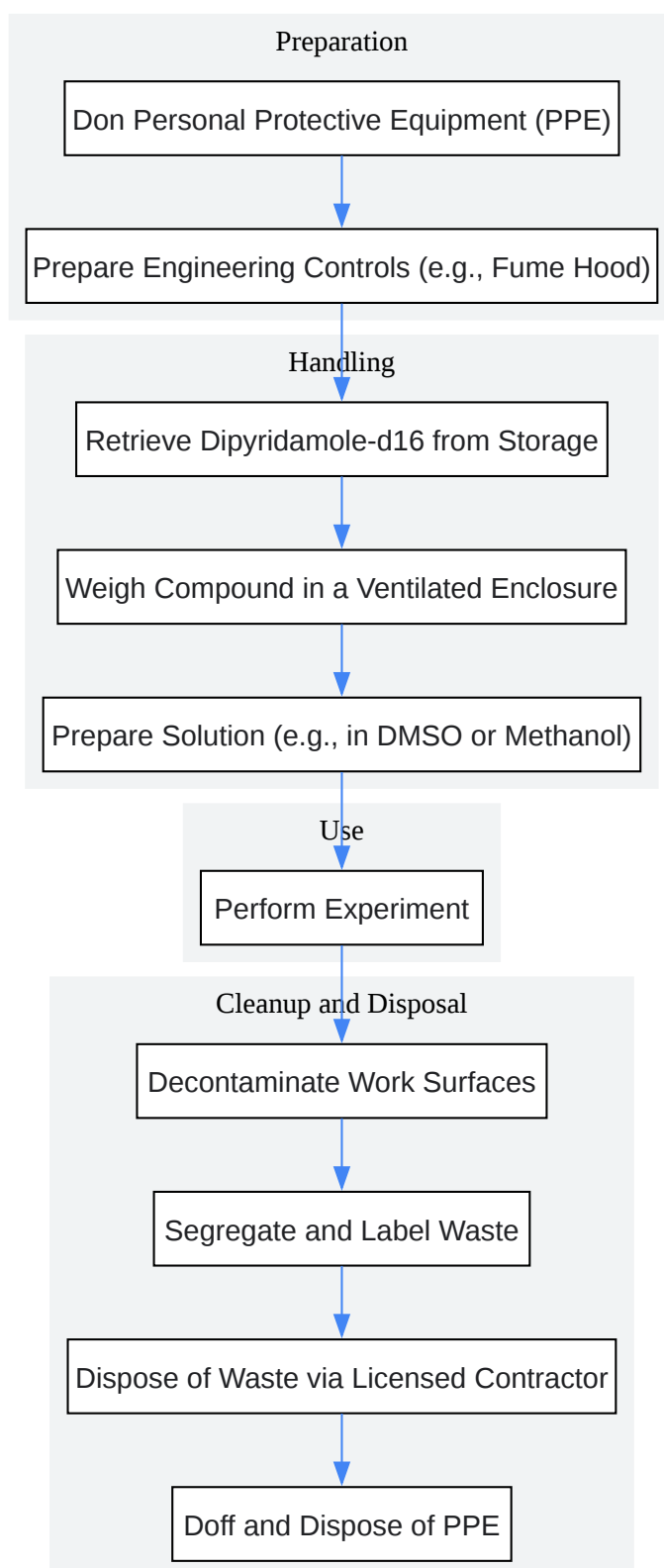
LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population. LDLo: Lowest published lethal dose.

Operational and Disposal Plans

A systematic approach to handling, from receipt of the compound to its final disposal, is critical to ensure safety and minimize exposure.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **Dipyridamole-d16** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Dipyridamole-d16**.

Step-by-Step Handling Protocol

1. Preparation:

- Donning PPE: Before entering the designated handling area, put on all required PPE as specified in the table above. This includes double gloves, a disposable gown, eye protection, and a respirator.[\[5\]](#)
- Engineering Controls: All handling of powdered **Dipyridamole-d16** must be conducted in a certified chemical fume hood or a powder containment hood to avoid the generation of dust.
[\[1\]](#)[\[9\]](#)

2. Handling:

- Storage: Store **Dipyridamole-d16** in its original, tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[3\]](#)
- Weighing: Use dry, clean-up procedures and avoid generating dust when handling the solid material.[\[1\]](#) Weighing should be performed in a ventilated enclosure.
- Solubilization: **Dipyridamole-d16** is soluble in DMSO and methanol.[\[10\]](#) Prepare solutions within the fume hood.

3. Spill Management:

- Minor Spills: For small spills of the dry powder, use dry clean-up procedures to avoid generating dust.[\[1\]](#) Dampen the material with water before sweeping if necessary.[\[1\]](#) Collect the residue in a sealed container for disposal.[\[1\]](#)
- Major Spills: Evacuate the area and alert emergency responders.[\[1\]](#) Only personnel with appropriate training and PPE should manage the cleanup.
- Spill on Person: If skin contact occurs, immediately remove all contaminated clothing and flush the skin with running water and soap.[\[1\]](#) If eye contact occurs, rinse cautiously with water for several minutes.[\[7\]](#) Seek medical attention if irritation persists.[\[7\]](#)

4. Disposal Plan:

- Waste Segregation: All materials contaminated with **Dipyridamole-d16**, including empty containers, disposable PPE, and cleaning materials, must be considered hazardous waste.
- Waste Collection: Place all contaminated materials into clearly labeled, sealed containers.[1]
- Final Disposal: Dispose of the chemical waste through a licensed waste disposal contractor. [1][7] Do not dispose of it down the drain.[6] Decontaminate empty containers before final disposal.[1]

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